

# Application Notes and Protocols for Cell-Based Assays of AMX0035

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## Compound of Interest

Compound Name: AMX12006

Cat. No.: B10856058

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## Introduction

AMX0035 is an investigational combination therapy consisting of sodium phenylbutyrate (PB) and taurursodiol (TURSO), also known as tauroursodeoxycholic acid (TUDCA). The therapeutic rationale for this combination is based on a multi-faceted approach to mitigate neuronal cell death by simultaneously targeting two critical cellular stress pathways implicated in neurodegeneration: Endoplasmic Reticulum (ER) stress and mitochondrial dysfunction.<sup>[1][2]</sup> PB is a small molecule chaperone known to alleviate ER stress, while TURSO has been shown to enhance mitochondrial function and reduce apoptosis.<sup>[3][4][5]</sup>

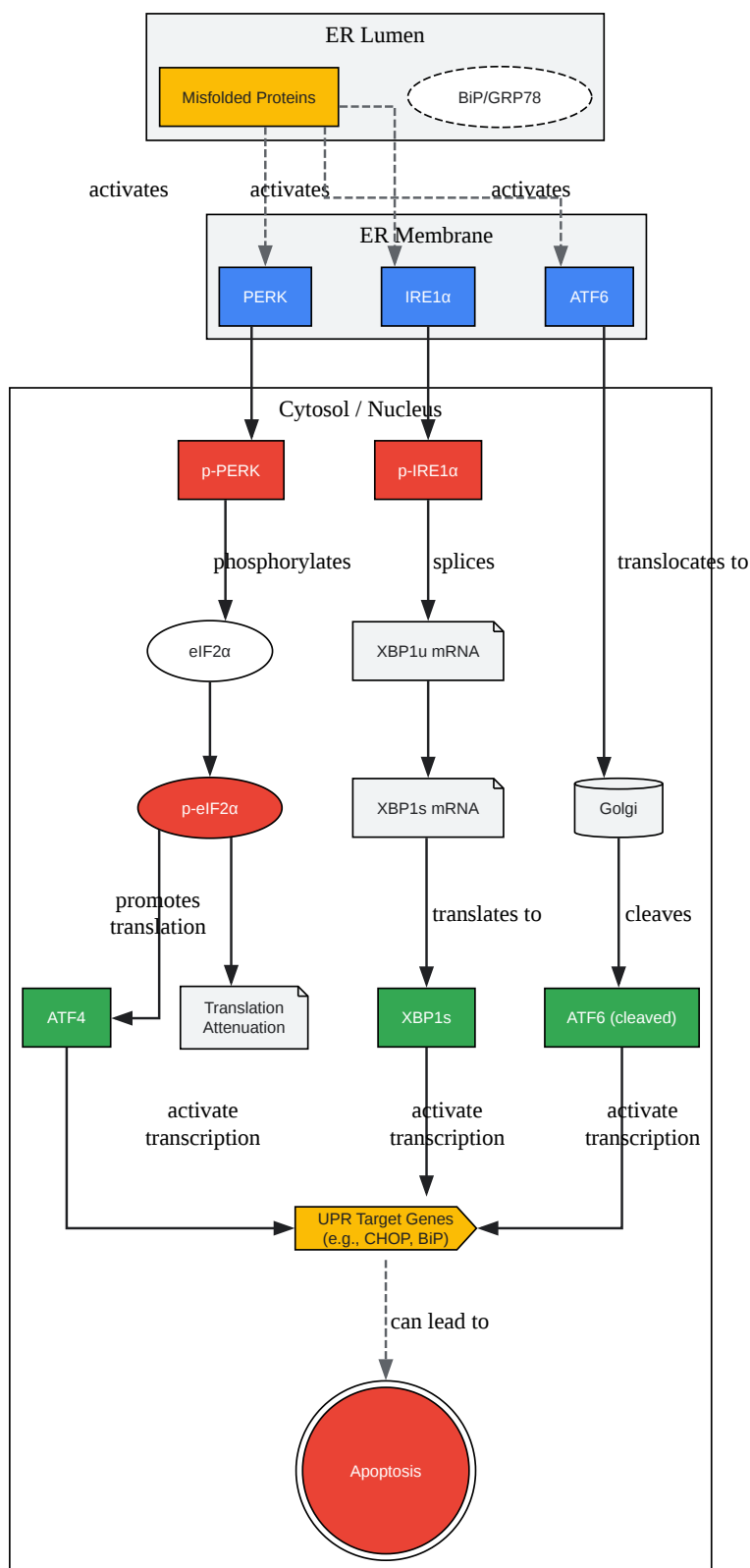
These application notes provide detailed protocols for a suite of cell-based assays designed to investigate and quantify the pharmacological effects of AMX0035 on these two key pathways. The protocols are intended to guide researchers in establishing robust in vitro systems to assess the mechanism of action of AMX0035 and similar compounds.

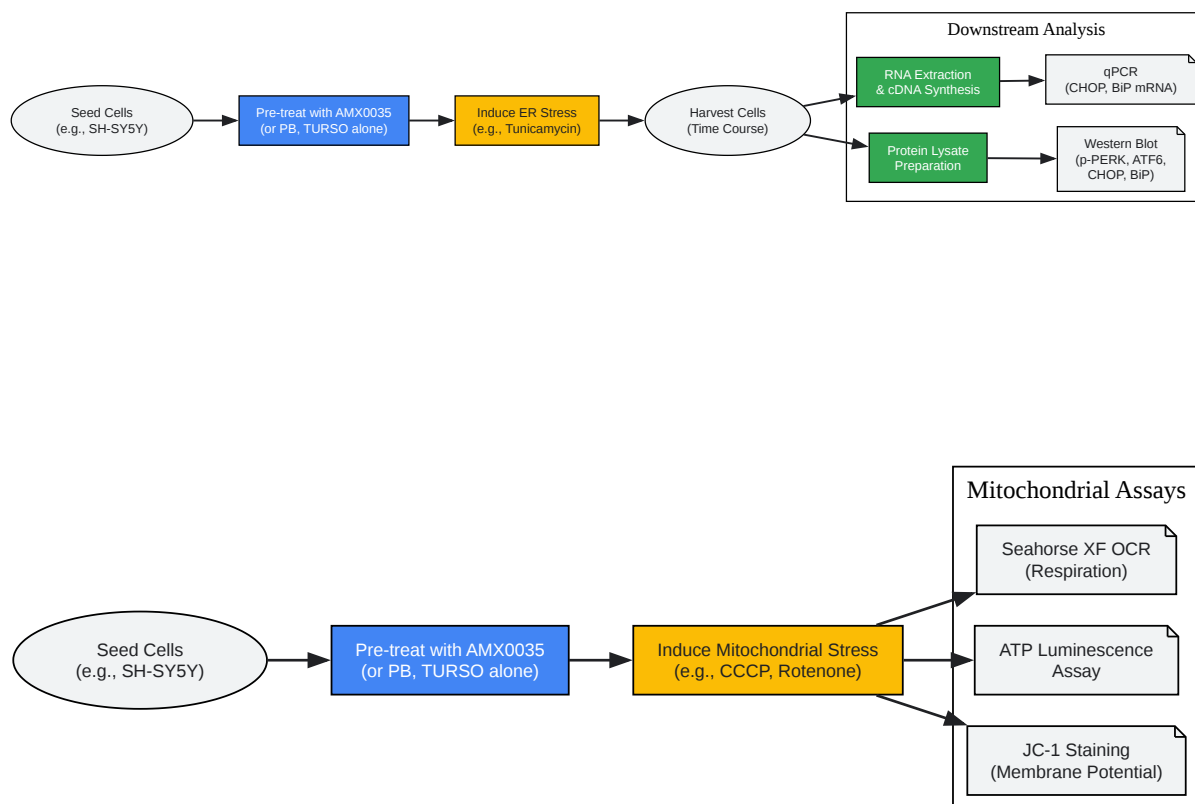
## Application Note 1: Assessing the Effect of AMX0035 on Endoplasmic Reticulum (ER) Stress

The accumulation of misfolded proteins in the ER lumen triggers a state of cellular stress known as ER stress, which in turn activates the Unfolded Protein Response (UPR).<sup>[6]</sup> The UPR is a complex signaling network that aims to restore homeostasis but can trigger apoptosis

if the stress is prolonged or severe. The UPR is mediated by three main ER-transmembrane sensors: PERK, IRE1, and ATF6.[7] The following assays are designed to measure the activation of the UPR pathway as an indicator of ER stress and to evaluate the cytoprotective effects of AMX0035.

## Signaling Pathway: The Unfolded Protein Response (UPR)





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